

Molecular weight and formula of 5-(4-tert-butylphenyl)-2H-tetrazole

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Compound of Interest

Compound Name: 5-(4-tert-butylphenyl)-2H-tetrazole

Cat. No.: B145207

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An In-depth Technical Guide to 5-(4-tert-butylphenyl)-2H-tetrazole

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of **5-(4-tert-butylphenyl)-2H-tetrazole**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Information

Molecular Formula: $C_{11}H_{14}N_4$ [\[1\]](#)

Molecular Weight: 202.261 g/mol [\[1\]](#)

Physicochemical Data

Property	Value	Source
Molecular Formula	$C_{11}H_{14}N_4$	[1]
Molecular Weight	202.261 g/mol	[1]
IUPAC Name	5-(4-tert-butylphenyl)-2H-1,2,3,4-tetrazole	[1]
CAS Number	126393-38-2	[1] [2]

Synthesis Protocols

The synthesis of 5-substituted-2H-tetrazoles is most commonly achieved through a [3+2] cycloaddition reaction between a nitrile and an azide. Below is a general experimental protocol that can be adapted for the synthesis of **5-(4-tert-butylphenyl)-2H-tetrazole**.

General Experimental Protocol: Cycloaddition Reaction

This protocol is a standard method for the synthesis of 5-substituted-1H-tetrazoles, which exists in tautomeric equilibrium with the 2H-form.

Materials:

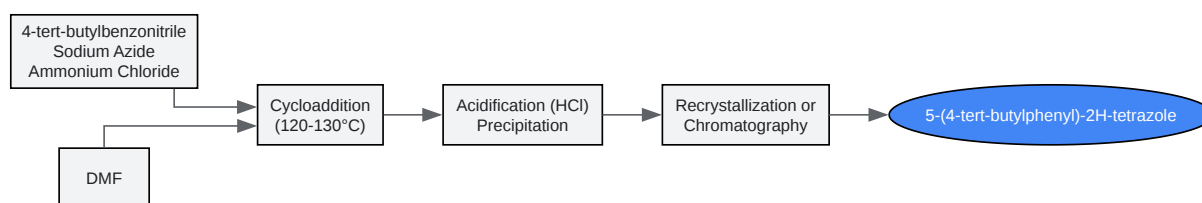
- 4-tert-butylbenzonitrile
- Sodium azide (NaN_3)
- Ammonium chloride (NH_4Cl)
- Dimethylformamide (DMF)
- Hydrochloric acid (HCl)
- Deionized water
- Ethyl acetate

Procedure:

- In a round-bottom flask, dissolve 4-tert-butylbenzonitrile (1 equivalent) in dimethylformamide (DMF).
- Add sodium azide (1.5 equivalents) and ammonium chloride (1.5 equivalents) to the solution.
- Heat the reaction mixture at 120-130°C and monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion of the reaction (typically 12-24 hours), cool the mixture to room temperature.

- Pour the reaction mixture into a beaker of ice-water and acidify with 2M hydrochloric acid (HCl) to a pH of approximately 2-3.
- The crude product will precipitate out of the solution. Collect the solid by vacuum filtration.
- Wash the solid with cold deionized water.
- For purification, the crude product can be recrystallized from a suitable solvent system, such as an ethanol/water mixture, or purified using column chromatography on silica gel with an ethyl acetate/hexane gradient.
- Dry the purified product under vacuum to yield **5-(4-tert-butylphenyl)-2H-tetrazole**.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **5-(4-tert-butylphenyl)-2H-tetrazole**.

Potential Biological Activities and Mechanism of Action

While specific quantitative bioactivity data for **5-(4-tert-butylphenyl)-2H-tetrazole** is not extensively available in public literature, the broader class of tetrazole derivatives is well-documented for a wide range of pharmacological activities.^{[3][4][5]} The tetrazole ring is often employed as a bioisostere for the carboxylic acid group in drug design, enhancing metabolic stability and pharmacokinetic properties.

General Biological Activities of Tetrazole Derivatives:

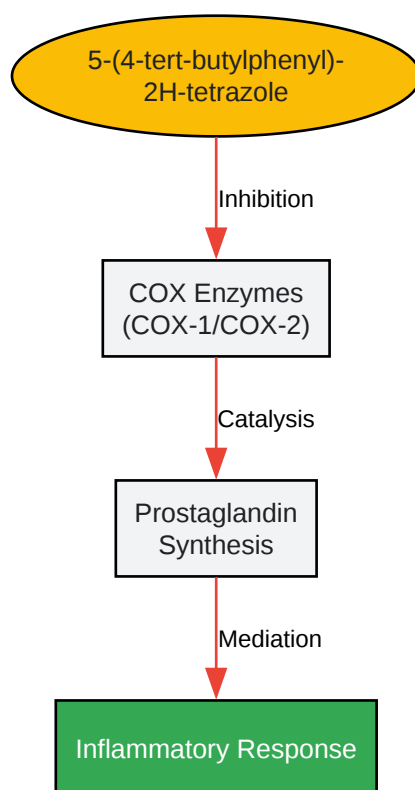
- **Anticancer Activity:** Many tetrazole derivatives have been reported to exhibit cytotoxic effects against various cancer cell lines.[\[4\]](#)[\[6\]](#)[\[7\]](#) The mechanism often involves the induction of apoptosis.
- **Antimicrobial Activity:** Tetrazole-containing compounds have shown efficacy against both Gram-positive and Gram-negative bacteria, as well as various fungal strains.[\[5\]](#)
- **Anti-inflammatory Activity:** Several tetrazole derivatives have demonstrated potent anti-inflammatory properties, with some acting as inhibitors of cyclooxygenase (COX) enzymes.[\[8\]](#)
- **Antihypertensive Activity:** The tetrazole moiety is a key component in several angiotensin II receptor blockers (ARBs) used to treat hypertension.[\[9\]](#)

Postulated Mechanism of Action

The biological effects of tetrazole derivatives are generally attributed to their ability to interact with various enzymes and receptors.[\[3\]](#) The tetrazole ring, with its high nitrogen content and acidic nature, can participate in hydrogen bonding and other non-covalent interactions within biological targets.

Potential Signaling Pathway Involvement:

Given the known activities of tetrazole derivatives, **5-(4-tert-butylphenyl)-2H-tetrazole** could potentially modulate signaling pathways involved in cell proliferation, inflammation, and microbial growth. A hypothetical pathway diagram illustrating a potential anti-inflammatory mechanism is presented below.



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Caption: Postulated anti-inflammatory signaling pathway for a tetrazole derivative.

Summary

5-(4-tert-butylphenyl)-2H-tetrazole is a heterocyclic compound with a molecular formula of $C_{11}H_{14}N_4$ and a molecular weight of 202.261 g/mol .^[1] Its synthesis can be readily achieved through established cycloaddition methods. While specific biological data for this compound is limited, the extensive research on tetrazole derivatives suggests its potential as a scaffold for the development of novel therapeutic agents, particularly in the areas of oncology, infectious diseases, and inflammatory disorders. Further investigation is warranted to fully elucidate the specific biological activities and mechanisms of action of **5-(4-tert-butylphenyl)-2H-tetrazole**.

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